

Essential Safety and Operational Guide for Handling Enbucrilate

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Compound of Interest

Compound Name: *Enbucrilate*
Cat. No.: *B1671268*

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols and logistical information for the handling and disposal of **Enbucrilate** (n-Butyl Cyanoacrylate). Adherence to these procedures is critical to ensure a safe laboratory environment and minimize risks associated with this chemical.

Personal Protective Equipment (PPE)

When handling **Enbucrilate**, the following personal protective equipment is mandatory to prevent skin and eye contact, as well as respiratory irritation. Vapors can be irritating to the eyes and mucous membranes, and direct contact can cause skin bonding and irritation.[1][2][3]

- Eye and Face Protection: Safety goggles or safety glasses with side shields are required to protect against splashes and vapors.[2]
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn.[2] Do not use PVC, nylon, or cotton gloves.[2]
 - Lab Coat: A standard laboratory coat should be worn to protect from incidental contact.
- Respiratory Protection: In areas with inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge should be used to avoid inhaling vapors.[1][4]

Safe Handling and Storage

Proper handling and storage are crucial to maintain the stability of **Enbucrilate** and prevent accidental polymerization or exposure.

- Handling:
 - Work in a well-ventilated area, such as a chemical fume hood, to minimize vapor inhalation.[2][5]
 - Avoid contact with skin, eyes, and clothing.[2][5]
 - Prevent contact with water, alcohols, amines, and basic compounds as they can cause rapid polymerization.
 - Avoid contact with fabric or paper goods, as this can lead to rapid polymerization, generating smoke, irritating vapors, and potential thermal burns.[2]
- Storage:
 - Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2]
 - Keep the container tightly closed when not in use.[2]
 - Store away from incompatible materials and sources of ignition.

Quantitative Data Summary

The following table summarizes key quantitative data for **Enbucrilate**. It is important to note that while occupational exposure limits for the related compound n-butyl acrylate are established, a specific OSHA PEL or NIOSH REL for n-butyl cyanoacrylate has not been formally established. The AIHA WEEL (Workplace Environmental Exposure Level) is provided as a guideline.

Property	Value
Chemical Name	n-Butyl Cyanoacrylate
Synonyms	Enbucrilate, Butyl 2-cyanoacrylate
CAS Number	6606-65-1
Molecular Formula	C ₈ H ₁₁ NO ₂
Molecular Weight	153.18 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	> 149 °C (> 300.2 °F)
Vapor Pressure	< 0.2 mm Hg
Occupational Exposure Limit	AIHA WEEL: 0.2 ppm (Time-Weighted Average) [6]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Enbucrilate**.

First Aid Measures

- Eye Contact: If bonding of the eye occurs, do not force the eye open. The eye should be washed with warm water, and a wet pad should be applied. The eye will naturally unbond, typically within 1-3 days. Seek immediate medical attention.[3]
- Skin Contact: If skin bonding occurs, do not pull the skin apart. Immerse the bonded areas in warm, soapy water and gently peel or roll the surfaces apart. A blunt object, like a spoon handle, can be used to aid in separation.[2]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention if symptoms persist.[2]

- Ingestion: Ingestion is unlikely as the material will rapidly polymerize in the mouth. Saliva will help to separate the solidified product from the mouth over several hours. Do not induce vomiting. Ensure the airway is not obstructed and seek medical advice.[3]

Spill and Leak Procedures

In the event of a spill, follow these steps to safely clean and decontaminate the area.

- Small Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, flood the spill with water to induce polymerization.[2]
 - Once the material has solidified, it can be scraped from the surface.[2]
 - Place the cured material and any contaminated cleaning materials into a suitable container for disposal.
- Large Spills:
 - Evacuate the area and restrict access.
 - If possible, without risk, stop the source of the leak.
 - Follow the cleanup procedure for small spills, taking additional precautions for a larger volume of material.
 - Consider the need for respiratory protection if vapors are significant.

Disposal Plan

Proper disposal of **Enbucrilate** and associated waste is essential to comply with regulations and ensure environmental safety.

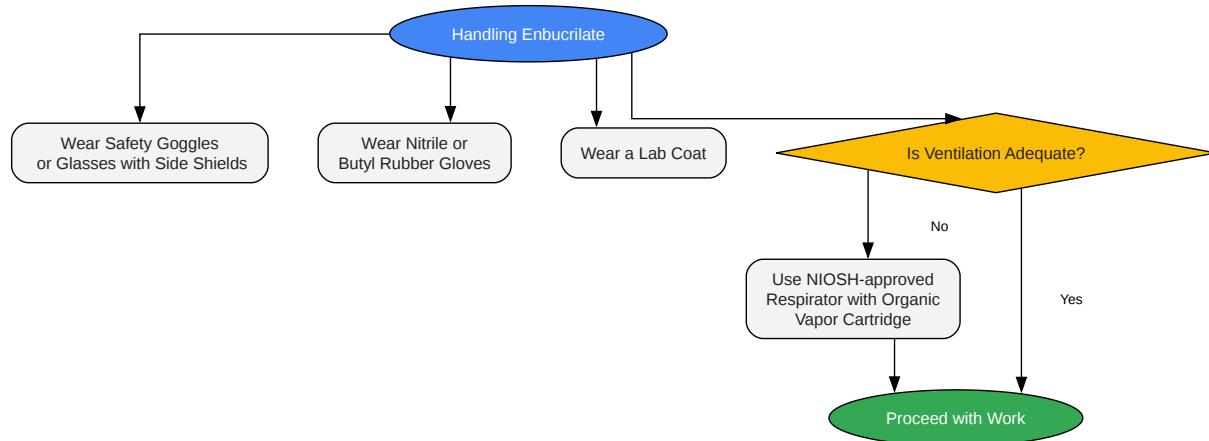
- Unused Product: Unused **Enbucrilate** should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of liquid **Enbucrilate** down the drain.

- Cured Material: Once **Enbucrilate** has been polymerized (cured) into a solid form, it is generally considered non-hazardous waste and can be disposed of in regular trash.[2]
- Empty Containers: Empty containers may retain product residue. They should be handled as hazardous waste unless thoroughly decontaminated. To decontaminate, rinse the container with a small amount of an appropriate solvent (e.g., acetone) in a fume hood, and collect the rinsate for hazardous waste disposal. Once clean and dry, the container can be disposed of according to facility guidelines.

Workflow and Relationship Diagrams

The following diagrams illustrate the key workflows for handling **Enbucrilate** safely.

Caption: Workflow for the safe handling of **Enbucrilate** from preparation to disposal and emergency response.



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Caption: Decision logic for selecting appropriate Personal Protective Equipment (PPE) for handling **Enbucrilate**.

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